Application Note: Step-by-Step Synthesis of 5-Amino-3-isoquinolinecarboxylic Acid

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Compound of Interest

Compound Name:	*5-Nitro-3-isoquinolinecarboxylic acid*
CAS No.:	*80066-72-4*
Cat. No.:	*B8532909*

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Abstract & Application Context

5-Amino-3-isoquinolinecarboxylic acid (5-Amino-3-IQCA) is a critical pharmacophore in the development of HIF prolyl hydroxylase (HIF-PH) inhibitors (e.g., FG-2216 analogs) and PARP inhibitors. Its structural uniqueness lies in the C3-carboxylate and C5-amine substitution pattern, which provides specific binding interactions within enzyme active sites that are distinct from the more common quinoline congeners.

This guide addresses the synthetic challenge of installing substituents at the 3- and 5-positions of the isoquinoline ring—positions that are electronically disparate. The protocol details a robust, three-stage synthesis starting from commercially available 3-methylisoquinoline, utilizing regioselective nitration and controlled oxidation-reduction sequences.

Retrosynthetic Analysis

The synthesis is designed to overcome the electronic deactivation of the isoquinoline ring. Direct functionalization of the C3 position is difficult; therefore, we utilize a pre-functionalized

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C3-methyl precursor. The C5-amino group is installed via electrophilic nitration, which proceeds regioselectively at the C5 position of the protonated isoquinoline species.

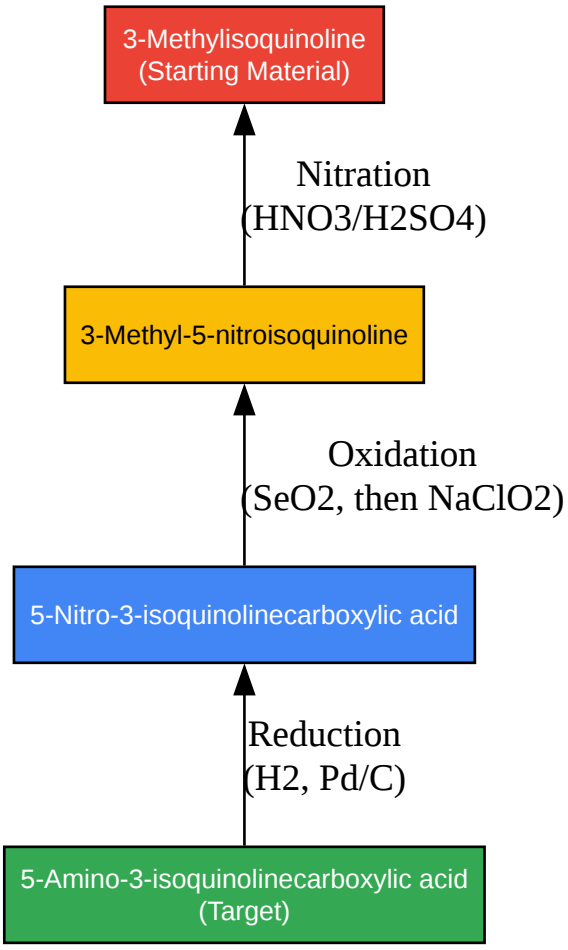

Figure 1: Retrosynthetic Strategy for 5-Amino-3-isoquinolinecarboxylic Acid

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Detailed Experimental Protocol

Stage 1: Regioselective Nitration of 3-Methylisoquinoline

Objective: Install the nitro group at the C5 position. Mechanism: Electrophilic aromatic substitution on the protonated isoquinolinium species. The C5 and C8 positions are the most electron-rich sites on the benzenoid ring; C5 is kinetically favored.

Reagents & Materials:

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- 3-Methylisoquinoline (CAS: 1125-80-0)
- Sulfuric acid (H_2SO_4), concentrated (98%)
- Fuming Nitric acid (HNO_3)[1]
- Ammonium hydroxide (NH_4OH) for neutralization
- Dichloromethane (DCM) and Methanol (MeOH) for purification

Protocol:

- Setup: Equip a 250 mL three-neck round-bottom flask with a magnetic stir bar, addition funnel, and thermometer. Place in an ice-salt bath to maintain internal temperature < 5 °C.
- Dissolution: Charge 20 mL of conc. H_2SO_4.[2][3][4] Slowly add 3-Methylisoquinoline (5.0 g, 34.9 mmol) portion-wise. Caution: Exothermic. Ensure the temperature remains < 10 °C.[3][4]
- Nitration: Prepare a mixture of conc. H_2SO_4 (5 mL) and fuming HNO_3 (5 mL). Add this mixture dropwise to the reaction flask over 30 minutes, maintaining temperature < 15 °C.
- Reaction: Allow the mixture to stir at 0–5 °C for 1 hour, then warm to room temperature (RT) and stir for another 2 hours. Monitor by TLC (EtOAc/Hexane 1:1).[3][4]
- Workup: Pour the reaction mixture carefully onto 200 g of crushed ice. Neutralize to pH ~8-9 using 4N aqueous NaOH or NH_4OH. Caution: Violent exotherm.
- Extraction: Extract the aqueous slurry with DCM (3 x 100 mL). Combine organics, dry over Na_2SO_4, and concentrate in vacuo.
- Purification: The crude solid contains a mixture of 5-nitro (major) and 8-nitro (minor) isomers. Purify via flash column chromatography (Silica gel, 0-5% MeOH in DCM).
  - Yield: ~60-70% (approx. 4.0 g).
  - Characterization: 3-Methyl-5-nitroisoquinoline (Yellow solid).[3][4]

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Stage 2: Stepwise Oxidation to Carboxylic Acid

Objective: Convert the C3-methyl group to a carboxylic acid without degrading the nitro group. Critical Insight: Direct oxidation of methyl-nitroisoquinolines with $KMnO_4$ is often too harsh, leading to ring cleavage. A two-step protocol using Selenium Dioxide (SeO_2) to the aldehyde, followed by mild Pinnick oxidation, is superior.

Step 2A: Methyl to Aldehyde

- Reaction: Dissolve 3-Methyl-5-nitroisoquinoline (3.0 g) in 1,4-dioxane (50 mL). Add Selenium Dioxide (SeO_2, 2.0 g, 1.2 eq).
- Reflux: Heat to reflux (100 °C) for 4–6 hours. The reaction will turn black as Se metal precipitates.
- Workup: Filter hot through Celite to remove selenium. Concentrate the filtrate to obtain crude 5-nitroisoquinoline-3-carbaldehyde.

Step 2B: Aldehyde to Carboxylic Acid (Pinnick Oxidation)

- Reaction: Dissolve the crude aldehyde in t-Butanol (30 mL) and 2-Methyl-2-butene (10 mL, scavenger).
- Oxidation: Add a solution of Sodium Chlorite ($NaClO_2$, 2.0 g) and Sodium Dihydrogen Phosphate (NaH_2PO_4, 1.5 g) in water (10 mL) dropwise at RT.
- Stirring: Stir for 3–12 hours. The aldehyde converts to the acid.
- Isolation: Acidify to pH 3 with 1N HCl. The product, **5-Nitro-3-isoquinolinecarboxylic acid**, typically precipitates. Filter, wash with cold water, and dry.
    - Yield: ~50-60% over two steps.

Stage 3: Catalytic Reduction to 5-Amino-3-isoquinolinecarboxylic Acid

Objective: Reduce the nitro group to an amine.

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Reagents:

- **5-Nitro-3-isoquinolinecarboxylic acid**
- 10% Palladium on Carbon (Pd/C)[3][4][5]
- Methanol (MeOH)
- Hydrogen gas (H_2) (Balloon pressure)

Protocol:

- Solvation: Dissolve **5-Nitro-3-isoquinolinecarboxylic acid** (1.0 g) in Methanol (50 mL). If solubility is low, add a small amount of acetic acid or convert to the sodium salt (though free acid usually works in dilute MeOH).
- Catalyst Addition: Under a nitrogen atmosphere, carefully add 10% Pd/C (100 mg, 10 wt%). Safety: Pd/C is pyrophoric; keep wet with solvent.
- Hydrogenation: Purge the flask with H_2 gas. Stir vigorously under a H_2 balloon (1 atm) at RT for 4–6 hours.
- Completion: Monitor by TLC (disappearance of yellow nitro compound, appearance of fluorescent amino spot).
- Workup: Filter through a Celite pad to remove the catalyst. Wash the pad with MeOH.
- Isolation: Concentrate the filtrate. The product may crystallize upon concentration or require precipitation with diethyl ether.
    - Final Product: 5-Amino-3-isoquinolinecarboxylic acid.
    - Appearance: Pale yellow to tan solid.

Quantitative Data Summary

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Parameter	Stage 1 (Nitration)	Stage 2 (Oxidation)	Stage 3 (Reduction)
Starting Material	3-Methylisoquinoline	3-Methyl-5-nitroisoquinoline	5-Nitro-3-isoquinolinecarboxylic acid
Reagents	HNO_3 / H_2SO_4	SeO_2, then $NaClO_2$	H_2 / Pd/C
Temperature	0 °C → RT	100 °C (Step A), RT (Step B)	RT
Time	3 h	6 h + 4 h	4–6 h
Typical Yield	65%	55%	85%
Key Byproduct	8-Nitro isomer	Unreacted aldehyde	Hydroxylamines (if incomplete)

Workflow Visualization

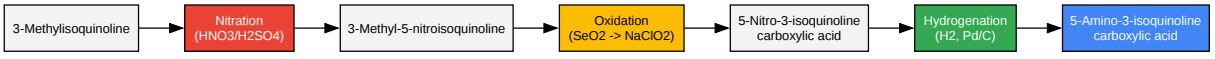

Figure 2: Experimental Workflow for Synthesis

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Critical Process Parameters (CPPs) & Troubleshooting

- Regioselectivity of Nitration:
  - Issue: Formation of the 8-nitro isomer is unavoidable (~10-20%).
  - Solution: Careful chromatography is required. The 5-nitro isomer typically elutes first or second depending on the solvent system, but they have distinct ^1H NMR signals. The C5-proton in the 8-nitro isomer is often more shielded.

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- Oxidation Safety:
  - Issue: SeO_2 is highly toxic and can produce foul-smelling organoselenium byproducts.
  - Control: Perform all SeO_2 reactions in a well-ventilated fume hood. Use bleach to clean glassware to oxidize residual selenium compounds.
- Amino Acid Solubility:
  - Issue: The final product is an amino acid (zwitterionic). It may be very soluble in water and difficult to extract.
  - Control: Avoid aqueous workup in the final step. Filter catalyst and evaporate solvent.[3][4] If salt removal is needed, use ion-exchange resin or recrystallization from water/ethanol.

References

- Source: Patent US 2005/0107388 A1 (Description 44).
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